

Protocols for dispersing Pigment Red 254 in aqueous and non-aqueous media

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Compound of Interest

Compound Name: *Pigment Red 254*

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Application Notes and Protocols for the Dispersion of Pigment Red 254

Introduction

C.I. **Pigment Red 254**, a member of the diketopyrrolopyrrole (DPP) class of high-performance organic pigments, is renowned for its brilliant red hue, exceptional lightfastness, and robust thermal and chemical stability.^{[1][2][3][4]} Its chemical structure, 3,6-bis(4-chlorophenyl)-2,5-dihydropyrrolo[3,4-c]pyrrole-1,4-dione, imparts these desirable properties, making it a preferred choice for demanding applications such as automotive coatings, industrial paints, plastics, and high-quality printing inks.^{[1][2][3][5]} However, the inherent crystallinity and strong intermolecular hydrogen bonding of **Pigment Red 254** lead to poor solubility in both aqueous and common organic solvents, presenting a significant challenge in achieving stable and finely dispersed formulations.^[6]

These application notes provide detailed protocols for the effective dispersion of **Pigment Red 254** in both aqueous and non-aqueous media, intended for researchers, scientists, and professionals in drug development and materials science. The protocols outlined below are designed to yield stable pigment dispersions with optimized particle size and coloristic properties.

I. Physicochemical Properties of Pigment Red 254

A summary of the key physicochemical properties of **Pigment Red 254** is presented in Table 1. Understanding these characteristics is crucial for the development of effective dispersion strategies.

Property	Value	Reference
Chemical Name	3,6-bis(4-chlorophenyl)-2,5-dihydropyrrolo[3,4-c]pyrrole-1,4-dione	[1]
C.I. Name	Pigment Red 254	[7]
CAS Number	84632-65-5	[8]
Molecular Formula	C ₁₈ H ₁₀ Cl ₂ N ₂ O ₂	[7]
Lightfastness (BWS)	8	[3] [7]
Heat Stability	Up to 300°C in HDPE	[3] [9]
Water Solubility	< 0.499 mg/L (20°C)	[7]
Density	1.5 - 1.56 g/cm ³	[3] [10]
Oil Absorption	40-50 ml/100g	[9] [10]

II. Dispersion in Aqueous Media

The dispersion of **Pigment Red 254** in water requires the use of wetting agents and dispersants to overcome the pigment's hydrophobic surface. The following protocol is a representative example for preparing a stable aqueous dispersion.

Experimental Protocol: Aqueous Dispersion

1. Materials and Equipment:

- **Pigment Red 254**
- Dispersant (e.g., Ethoxylated alkylarylphenol phosphorus ester)[\[11\]](#)
- Wetting Agent (e.g., Polyethylene glycol)[\[11\]](#)

- Defoamer
- Biocide
- Deionized Water
- High-speed dissolver/mixer
- Bead mill or other suitable grinding equipment

2. Procedure:

- In a suitable vessel, combine deionized water, the dispersant, the wetting agent, and two-thirds of the defoamer.[\[11\]](#)
- Mix the components at low speed until a homogeneous solution is formed.
- Gradually add the **Pigment Red 254** powder to the liquid mixture while agitating. Increase the mixing speed as the viscosity increases.
- Continue mixing until the pigment is fully wetted and a homogeneous paste is obtained.[\[11\]](#)
- Transfer the pre-dispersion to a bead mill for grinding.
- Grind the dispersion until the desired particle size distribution is achieved. This may require multiple passes.
- Add the remaining one-third of the defoamer and the biocide to the milled dispersion.[\[11\]](#)
- Mix for an additional 10-15 minutes at a moderate speed to ensure homogeneity.

3. Characterization:

- Particle Size Analysis: Measure the particle size distribution using dynamic light scattering (DLS) or laser diffraction. For some applications, an average particle size (d50) of 10 to 120 nm is desirable.[\[12\]](#)[\[13\]](#)

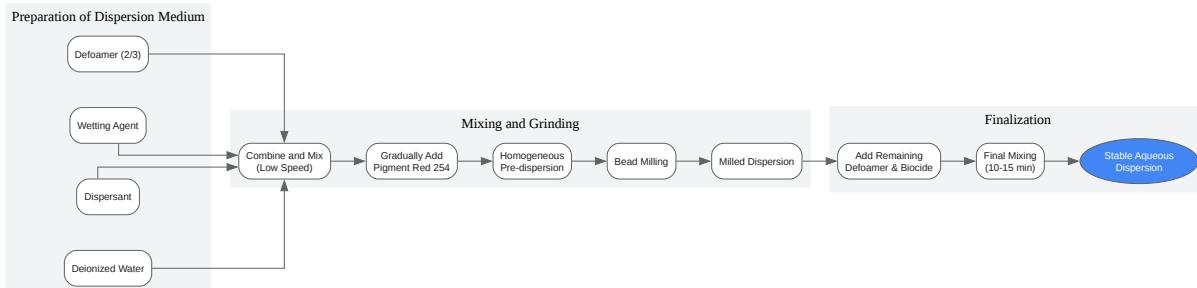
- Viscosity: Determine the viscosity of the final dispersion using a viscometer. A Brookfield viscosity of around 80 mPa·s has been reported for a 45% pigment formulation.[11]
- pH: Measure the pH of the dispersion. For water-based dispersions, a pH range of 7 to 10 is often preferred.[14]
- Stability: Evaluate the long-term stability by monitoring for signs of settling, agglomeration, or changes in viscosity over time.

Formulation Example: Aqueous Dispersion

The following table provides an example of a formulation for a water-based **Pigment Red 254** dispersion.

Component	Concentration (%)	Function
Pigment Red 254	45.0	Pigment
Water	44.8	Vehicle
Ethoxylated alkylarylphenol phosphorus ester	4.5	Dispersant
Polyethylene glycol	5.0	Wetting Agent
Defoamer	0.6	Process Aid
Biocide	0.1	Preservative

This formulation is based on a product data sheet and may require optimization for specific applications.[11]



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Aqueous Dispersion Workflow for **Pigment Red 254**

III. Dispersion in Non-Aqueous Media

For non-aqueous applications, such as in solvent-based coatings or plastics, the choice of dispersant and solvent system is critical. The protocol below describes a general method for dispersing **Pigment Red 254** in a non-aqueous medium.

Experimental Protocol: Non-Aqueous Dispersion

1. Materials and Equipment:

- **Pigment Red 254**
- Dispersant (e.g., a high-molecular-weight polymeric dispersant)
- Dispersion Synergist (e.g., a diketopyrrolopyrrole compound with carboxylic acid functions) [\[15\]](#)

- Dispersion Medium (e.g., organic solvents, monomers, or oligomers)[15]
- High-speed dissolver/mixer
- Bead mill, three-roll mill, or other suitable grinding equipment

2. Procedure:

- In a mixing vessel, dissolve the dispersant and the dispersion synergist in the chosen dispersion medium.
- Gradually add the **Pigment Red 254** to the solution while mixing at low speed.
- Increase the mixing speed and continue to mix until a homogeneous pre-dispersion is formed.
- Process the pre-dispersion using a suitable milling technique (e.g., bead mill) to achieve the desired particle size reduction and distribution.
- Monitor the particle size and viscosity during the milling process to determine the endpoint.
- The final dispersion should be a stable, finely divided suspension of **Pigment Red 254**.

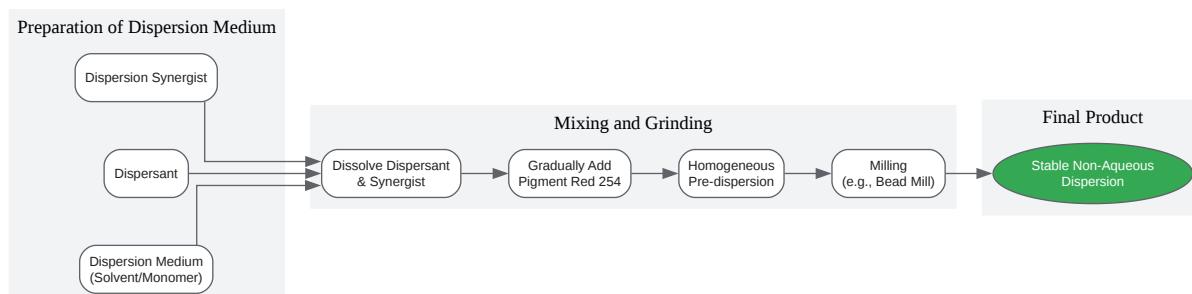
3. Characterization:

- Particle Size Analysis: Use appropriate techniques such as DLS or laser diffraction to determine the particle size distribution.
- Rheological Properties: Measure the viscosity and flow behavior of the dispersion to ensure suitability for the intended application.
- Colorimetric Analysis: Evaluate the color strength and shade of the dispersion in a relevant binder system using a spectrophotometer.
- Stability Assessment: Conduct stability tests, including monitoring for settling, flocculation, and changes in viscosity over time at various temperatures.

Formulation Considerations for Non-Aqueous Dispersions

The formulation of a non-aqueous dispersion is highly dependent on the final application. Key components to consider include:

- Pigment: C.I. **Pigment Red 254**
- Dispersant: Promotes the formation and stabilization of the pigment dispersion.[15]
- Dispersion Synergist: A diketopyrrolopyrrole compound can be used to improve dispersion quality and stability.[15]
- Dispersion Medium: Can consist of organic solvents, or for curable systems, monomers and/or oligomers.[15]
- Surfactant: May be included to further enhance wetting and stabilization.[15]



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Non-Aqueous Dispersion Workflow for **Pigment Red 254**

IV. Key Considerations for Effective Dispersion

- Surface Treatment: The dispersibility of **Pigment Red 254** can be enhanced through various surface modification techniques.[16]
- Milling/Grinding: The choice of milling equipment and parameters (e.g., media size, agitator speed, temperature) is crucial for achieving the desired particle size and preventing over-grinding, which can negatively impact coloristic properties and stability.[12][13] The grinding process should be carefully controlled, with a power density of over 1.0 kW per liter of grinding space and a peripheral stirrer speed of more than 12 m/s being suggested for stirred ball mills.[12][13]
- Dispersant Selection: The selection of an appropriate dispersant is critical and depends on the dispersion medium (aqueous vs. non-aqueous) and the specific requirements of the application. The dispersant should have a strong affinity for the pigment surface to provide effective steric or electrostatic stabilization.
- Quality Control: Regular monitoring of particle size, viscosity, and color properties throughout the dispersion process and in the final product is essential to ensure batch-to-batch consistency and performance.

By following these protocols and considering the key factors influencing dispersion, researchers and scientists can develop stable and high-quality dispersions of **Pigment Red 254** for a wide range of applications.

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